

Dibutyl Sulfone: A Comprehensive Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: *Dibutyl sulfone*

Cat. No.: *B146179*

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This technical guide provides an in-depth overview of the safety data and handling precautions for **dibutyl sulfone** (CAS No. 598-04-9). The information is intended for researchers, scientists, and professionals in drug development and other scientific fields who may handle this compound. This document compiles available data on its physical and chemical properties, toxicity, and recommended safety procedures.

Chemical and Physical Properties

Dibutyl sulfone is a white to light brown crystalline powder. Key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Source(s)
CAS Number	598-04-9	[1] [2]
Molecular Formula	C ₈ H ₁₈ O ₂ S	[1] [2]
Molecular Weight	178.29 g/mol	[1]
Appearance	White or light brown crystalline powder	[3]
Melting Point	43-45 °C	[4]
Boiling Point	287-295 °C	[4]
Flash Point	143.0 °C (289.4 °F) - closed cup	[4]
Storage Class	Combustible Solids (Class 11)	[4]

Hazard Identification and GHS Classification

According to available safety data sheets, **dibutyl sulfone** is not classified as a hazardous substance under OSHA's Hazard Communication Standard (29 CFR 1910.1200) or WHMIS 2015.[\[5\]](#)[\[6\]](#) Therefore, it does not have mandated GHS pictograms or hazard statements. However, it is noted as a combustible solid and may cause irritation.[\[4\]](#)[\[7\]](#)

Toxicological Data

Detailed toxicological studies specifically on **dibutyl sulfone** are limited in publicly available literature. Much of the available data is on the related compound, dibutyl sulfide. One key study provides acute oral toxicity data for **dibutyl sulfone** in mice.

Test	Species	Route	Value	Source(s)
Approximate Lethal Dose (ALD)	House Mouse (Mus musculus)	Oral	>500 mg/kg	[8]

No specific LD50 or LC50 data for other species or routes of exposure for **dibutyl sulfone** have been identified in the reviewed literature. Furthermore, no studies detailing the mechanism of toxicity or specific signaling pathways associated with **dibutyl sulfone** were found.

Handling Precautions and Personal Protective Equipment (PPE)

Given its nature as a combustible solid and potential irritant, the following handling precautions and PPE are recommended.

Engineering Controls

- Work in a well-ventilated area. Good general ventilation should be sufficient to control airborne levels.[\[5\]](#)
- Eyewash fountains and safety showers should be readily available in the work area.[\[5\]](#)

Personal Protective Equipment

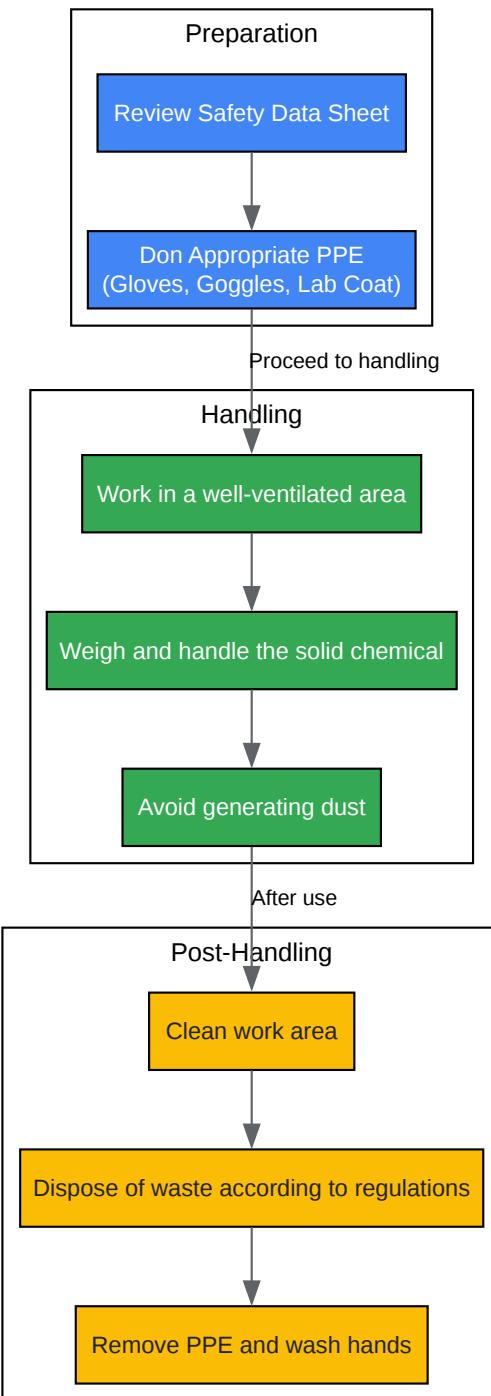
- Eye/Face Protection: Wear safety glasses with side-shields or chemical safety goggles.[\[5\]](#)
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin contact.[\[5\]](#)
- Respiratory Protection: If dust is generated, a NIOSH/MSHA-approved dust respirator is recommended.[\[5\]](#)

General Hygiene

- Avoid contact with eyes, skin, and clothing.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

A general workflow for handling solid chemical compounds like **dibutyl sulfone** is illustrated below.

General Handling Workflow for Solid Chemicals

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General workflow for handling solid chemicals.

Storage and Disposal

- Storage: Keep the container tightly closed and store in a dry, cool, and well-ventilated place. [5] Store away from oxidizing agents.[5] **Dibutyl sulfone** is classified as a combustible solid. [4]
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the product to enter drains or waterways.

Accidental Release Measures

In case of a spill, shut off all sources of ignition and ventilate the area.[5] Wear appropriate personal protective equipment.[5] For a solid spill, carefully sweep or scoop up the material and place it into a suitable container for disposal. Avoid generating dust.

Experimental Protocols for Safety Assessment (General)

While specific experimental protocols for the safety assessment of **dibutyl sulfone** are not publicly available, the following are examples of standardized tests that would be used to determine the toxicological profile of such a compound.

Acute Oral Toxicity - Up-and-Down Procedure (OECD Test Guideline 425)

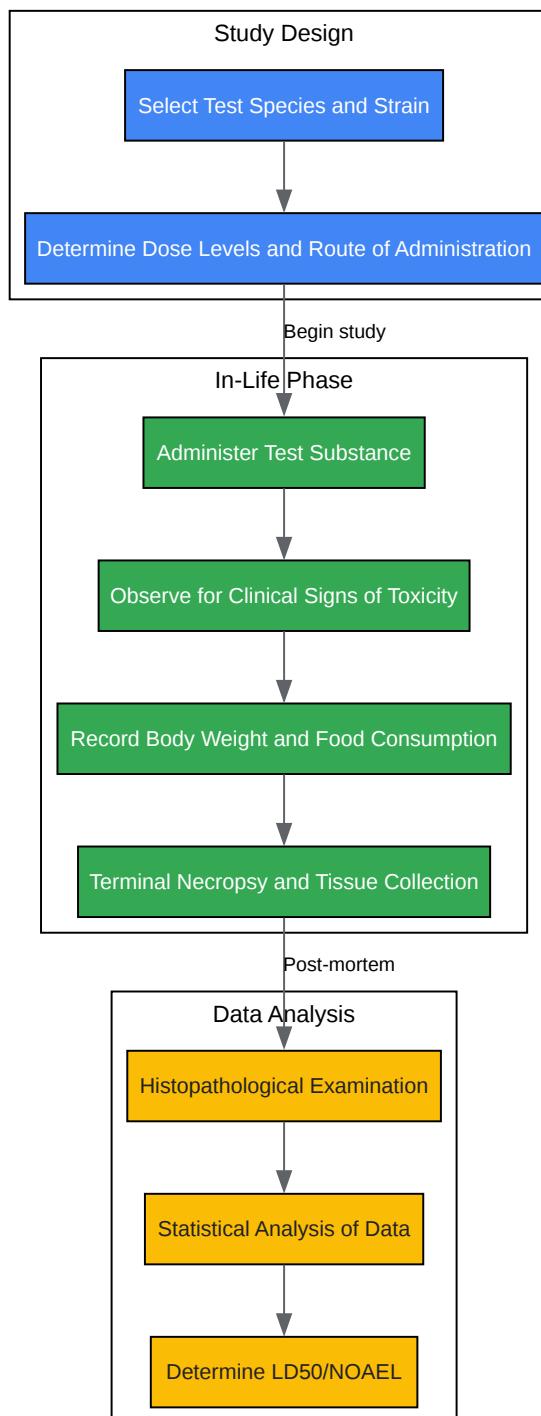
This method is used to determine the acute oral toxicity (LD50) of a substance.

- Animal Selection: Healthy, young adult rodents (usually rats or mice) of a single sex are used.
- Dosing: A single animal is dosed with the test substance at a starting dose level selected based on available information.
- Observation: The animal is observed for signs of toxicity for a defined period (typically 14 days).

- Sequential Dosing: If the animal survives, the next animal is dosed at a higher level. If the animal dies, the next is dosed at a lower level. This sequential process continues until the criteria for stopping the test are met.
- LD50 Calculation: The LD50 is calculated using a maximum likelihood method based on the outcomes (survival or death) at each dose level.

The workflow for a generalized acute toxicity study is depicted below.

Workflow for a General Acute Toxicity Study

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Generalized workflow for an acute toxicity study.

Skin Irritation/Corrosion (OECD Test Guideline 404)

This test determines the potential of a substance to cause skin irritation or corrosion.

- **Animal Selection:** A single healthy young adult albino rabbit is typically used for the initial test.
- **Application:** A small amount of the test substance (0.5 g for solids) is applied to a small area of clipped skin and covered with a gauze patch.
- **Exposure:** The substance is left in contact with the skin for a defined period (e.g., 4 hours).
- **Observation:** The skin is observed for signs of erythema (redness) and edema (swelling) at specific intervals after patch removal (e.g., 1, 24, 48, and 72 hours).
- **Scoring:** The reactions are scored, and the substance is classified based on the severity and persistence of the skin reactions.

Conclusion

Dibutyl sulfone is a combustible solid that may cause irritation. While comprehensive toxicological data is not available, the existing information suggests that with proper handling and the use of standard personal protective equipment, the risks associated with its laboratory use can be effectively managed. Researchers should always consult the most up-to-date Safety Data Sheet from their supplier before handling this or any chemical.

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